

discovery and history of 4-Pyridineethanesulfonic acid

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Compound of Interest

Compound Name: 4-Pyridineethanesulfonic acid

Cat. No.: B103924

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4-Pyridineethanesulfonic Acid: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Pyridineethanesulfonic acid, also known as 2-(4-pyridyl)ethanesulfonic acid, is a heterocyclic organic compound. While not a therapeutic agent itself, it holds significance in the field of biochemistry as a model substrate for studying a unique class of bacterial enzymes involved in sulfur metabolism. This guide provides a comprehensive overview of its known properties, biological role, and the methodologies used to study it.

Discovery and History

Detailed information regarding the specific date and researchers associated with the initial discovery and synthesis of **4-Pyridineethanesulfonic acid** is not readily available in surveyed scientific literature. Its primary historical and ongoing significance is rooted in its use as a research tool to elucidate the function of the alkanesulfonate monooxygenase enzyme system in bacteria.

Physicochemical Properties

The fundamental physicochemical properties of **4-Pyridineethanesulfonic acid** are summarized in the table below. This data is essential for its handling, formulation, and use in experimental settings.

Property	Value	Reference
CAS Number	53054-76-5	[1]
Molecular Formula	C ₇ H ₉ NO ₃ S	[1]
Molecular Weight	187.22 g/mol	
Melting Point	297-299 °C (decomposes)	
Form	Solid	
logP (Octanol/Water Partition Coefficient)	0.512 (Calculated)	[2]
Water Solubility (log ₁₀ WS in mol/L)	-1.19 (Calculated)	[2]
Beilstein Registry Number	136690	
EC Number	258-331-3	

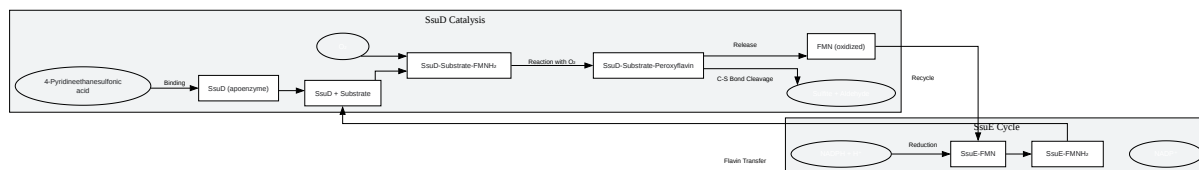
Biological Role and Mechanism of Action

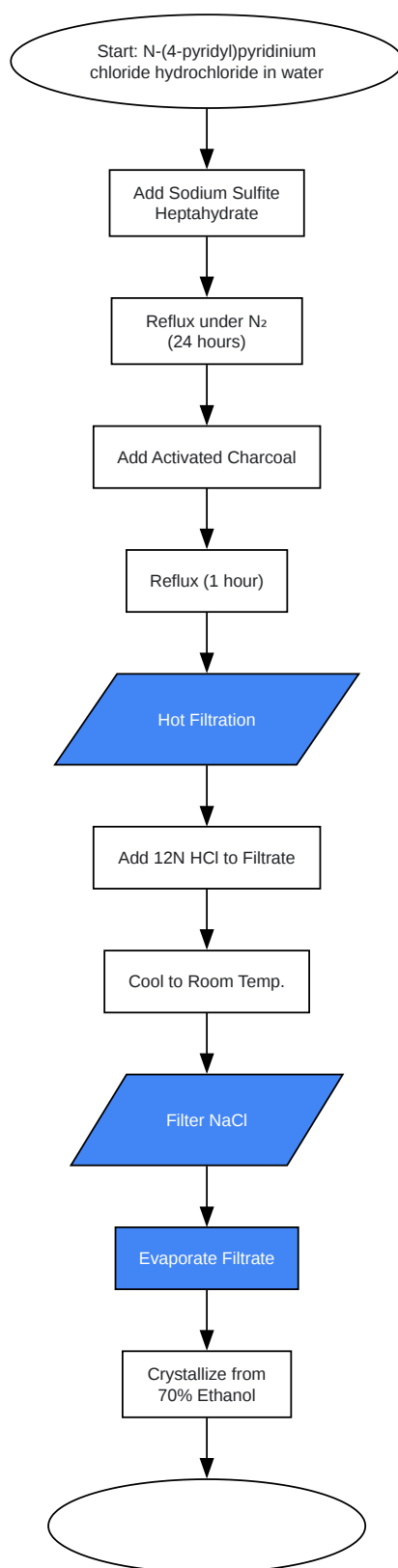
The primary known biological role of **4-Pyridineethanesulfonic acid** is as a substrate for the bacterial two-component flavin-dependent alkanesulfonate monooxygenase system.[3] This system is crucial for bacteria, such as *Escherichia coli*, to utilize alkanesulfonates as a source of sulfur, particularly under conditions of sulfate starvation.

The system consists of two key proteins:

- SsuE: An NADPH-dependent FMN reductase that provides reduced flavin (FMNH₂) to the monooxygenase.[4]
- SsuD: The alkanesulfonate monooxygenase enzyme that binds the alkanesulfonate substrate (in this case, **4-Pyridineethanesulfonic acid**) and utilizes the FMNH₂ provided by SsuE to catalyze the oxygenolytic cleavage of the stable carbon-sulfur (C-S) bond.[4]

The overall reaction results in the formation of sulfite (SO_3^{2-}), which can be assimilated by the bacterium, and the corresponding aldehyde of the substrate. The proposed mechanism for this enzymatic reaction is detailed below.





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